2-(2,6-Difluoro-3-nitrophenyl)pyridine solubility data

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Compound of Interest

Compound Name:	*2-(2,6-Difluoro-3-nitrophenyl)pyridine*
CAS No.:	*100325-58-4*
Cat. No.:	*B8351588*

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An In-Depth Technical Guide to the Solubility of **2-(2,6-Difluoro-3-nitrophenyl)pyridine**

Abstract

2-(2,6-Difluoro-3-nitrophenyl)pyridine is a compound of interest in medicinal chemistry and materials science due to its unique electronic and structural features. A thorough understanding of its solubility is paramount for its application in drug development, reaction optimization, and formulation. This guide provides a comprehensive technical overview of the predicted solubility characteristics of **2-(2,6-Difluoro-3-nitrophenyl)pyridine**, a detailed experimental protocol for its empirical determination, and a framework for the presentation and interpretation of the resulting data. Due to the novelty of this compound, this document serves as a foundational resource for researchers initiating its characterization.

Introduction: The Significance of Solubility in a Research and Development Context

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Solubility, the property of a solute to dissolve in a solvent to form a homogeneous solution, is a critical physicochemical parameter in the lifecycle of a chemical compound. For drug development professionals, aqueous solubility directly impacts a drug's bioavailability and therapeutic efficacy. In process chemistry, understanding solubility is key to designing efficient crystallization, extraction, and purification protocols. The "like dissolves like" principle serves as a foundational concept, where substances with similar intermolecular forces are more likely to be soluble in one another.[1]

Physicochemical Properties and Predicted Solubility Profile of **2-(2,6-Difluoro-3-nitrophenyl)pyridine**

A comprehensive search of chemical databases and scientific literature did not yield an existing CAS number or empirical solubility data for **2-(2,6-Difluoro-3-nitrophenyl)pyridine**. However, we can predict its solubility behavior by analyzing its constituent functional groups and overall molecular structure.

Table 1: Predicted Physicochemical Properties of **2-(2,6-Difluoro-3-nitrophenyl)pyridine**

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Property	Predicted Value/Characteristic	Rationale
Molecular Formula	$C_{11}H_6F_2N_2O_2$	Based on chemical structure
Molecular Weight	236.18 g/mol	Calculated from molecular formula
Polarity	Moderately Polar	The molecule possesses a polar pyridine ring and a nitro group, but also a nonpolar phenyl ring. The two fluorine atoms contribute to the molecule's polarity.
Hydrogen Bonding	Acceptor	The nitrogen atom in the pyridine ring and the oxygen atoms of the nitro group can act as hydrogen bond acceptors. The molecule lacks hydrogen bond donors.
Predicted Aqueous Solubility	Low	The presence of two aromatic rings suggests a hydrophobic character, which is likely to dominate over the polar functional groups, leading to poor water solubility.
Predicted Organic Solvent Solubility	Good in polar aprotic and some polar protic solvents.	Expected to be soluble in solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Tetrahydrofuran (THF) due to its moderate polarity. Solubility in alcohols like methanol and ethanol is also likely. Solubility in nonpolar solvents like hexane is expected to be low.

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Experimental Determination of Thermodynamic Solubility: A Validated Protocol

The following protocol outlines the "gold standard" shake-flask method for determining the thermodynamic solubility of **2-(2,6-Difluoro-3-nitrophenyl)pyridine**.[2] This method ensures that the system reaches equilibrium, providing a true measure of solubility.

Materials and Equipment

- **2-(2,6-Difluoro-3-nitrophenyl)pyridine** (solid)
- Selected solvents (e.g., water, phosphate-buffered saline (PBS) pH 7.4, methanol, ethanol, acetonitrile, DMSO, hexane)
- Scintillation vials or other suitable sealed containers
- Temperature-controlled orbital shaker
- Centrifuge
- Syringe filters (0.22 µm, compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

Step-by-Step Experimental Workflow

- Preparation of Saturated Solutions:
  - Add an excess amount of solid **2-(2,6-Difluoro-3-nitrophenyl)pyridine** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vials to prevent solvent evaporation.

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- Equilibration:
  - Place the vials in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C or 37 °C for physiological relevance).
  - Agitate the samples for a minimum of 24-48 hours to ensure thermodynamic equilibrium is reached. A preliminary study can determine the exact time required to achieve a stable concentration.[3]
- Phase Separation:
  - After equilibration, remove the vials and allow the undissolved solid to settle.
  - Centrifuge the vials at a high speed to pellet the remaining solid.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the supernatant using a syringe.
  - Filter the aliquot through a 0.22 µm syringe filter into a clean vial. This step removes any remaining solid particles.
  - Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound.
  - Prepare a calibration curve using standard solutions of **2-(2,6-Difluoro-3-nitrophenyl)pyridine** of known concentrations.

Data Analysis and Presentation

The solubility should be reported in standard units such as mg/mL or µg/mL. The results should be presented in a clear and organized table.

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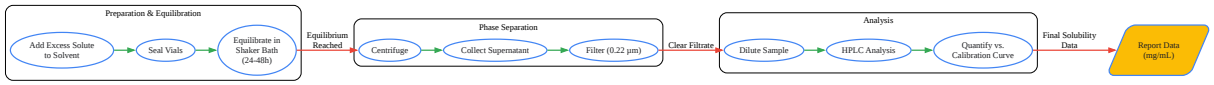
Table 2: Template for Reporting Experimental Solubility Data

Solvent	Temperature (°C)	Solubility (mg/mL) ± SD
Water	25	
PBS (pH 7.4)	37	
Methanol	25	
Ethanol	25	
Acetonitrile	25	
DMSO	25	
Hexane	25	

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for thermodynamic solubility determination.

Conclusion: From Data to Application

The solubility data for **2-(2,6-Difluoro-3-nitrophenyl)pyridine**, once determined, will be a cornerstone for its future development and application. For medicinal chemists, this data will inform formulation strategies to enhance bioavailability. For process chemists, it will guide the

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selection of solvents for synthesis, purification, and crystallization, ultimately leading to more efficient and scalable processes. This guide provides the predictive framework and a robust experimental protocol to empower researchers to generate this critical data.

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